

# m-Chlorocumene enthalpy of reaction $\Delta_rH^\circ$

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: m-Chlorocumene

CAS No.: 7073-93-0

Cat. No.: S1929357

Get Quote

## Quantitative Enthalpy of Reaction Data

The following table summarizes the key thermochemical data found for **m-chlorocumene**:

Value ( $\Delta_rH^\circ$ )	Uncertainty	Units	Phase	Method	Reference
-0.80	$\pm 0.20$	kcal/mol	Liquid	Eqk (Equilibrium measurement)	[1]

This data comes from the NIST Chemistry WebBook, a highly authoritative source for thermochemical data, and was published in the 1985 article "Molar enthalpies of formation of isopropylchlorobenzenes derived from equilibrium measurements" [1].

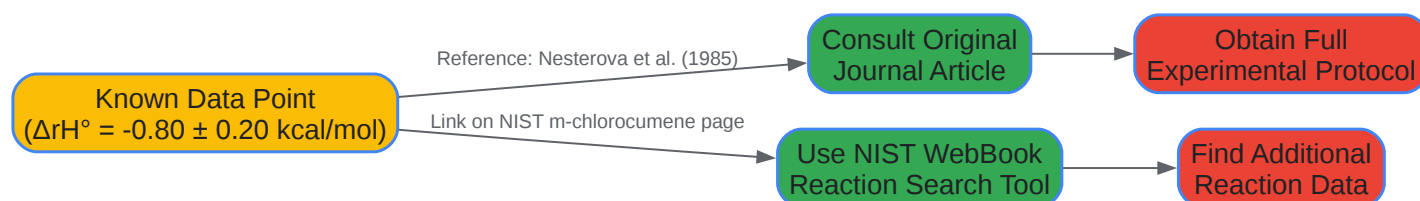
## Experimental Methodology

The published paper likely contains the full experimental details, but the search results only provide a high-level overview:

- Method:** The data was obtained using an **equilibrium measurement** technique (abbreviated as Eqk) [1].
- Application:** This single data point is typically used to calculate the standard molar **enthalpy of formation ( $\Delta_fH^\circ$ )** of **m-chlorocumene**, a fundamental property that allows researchers to predict the thermodynamic behavior of the compound in various other reactions [1].

## A Pathway for Further Research

The diagram below outlines a workflow for locating more detailed information on this topic, based on the clues from the search results.



Click to download full resolution via product page

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. m-chlorocumene - the NIST WebBook [webbook.nist.gov]

To cite this document: Smolecule. [m-Chlorocumene enthalpy of reaction  $\Delta_rH^\circ$ ]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1929357#m-chlorocumene-enthalpy-of-reaction-rh>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)